

An In-depth Technical Guide to the Solubility of Cerium(IV) Sulfate Tetrahydrate

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Compound of Interest

Compound Name: Cerium(IV) sulfate tetrahydrate

Cat. No.: B110390

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This technical guide provides a comprehensive overview of the solubility of **Cerium(IV) sulfate tetrahydrate** ($\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$) in various solvents. The information is intended to support research, development, and quality control activities where this compound is utilized.

Executive Summary

Cerium(IV) sulfate tetrahydrate is a strong oxidizing agent with applications in analytical chemistry and organic synthesis. Its effectiveness in these applications is often dependent on its solubility in the chosen solvent system. This document details the solubility of **Cerium(IV) sulfate tetrahydrate** in aqueous solutions, acidic media, and common organic solvents. It also provides a detailed experimental protocol for determining its solubility.

Physicochemical Properties

- Chemical Formula: $\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$
- Molar Mass: 404.30 g/mol
- Appearance: Yellow to yellow-orange crystalline solid[1][2]
- General Solubility: Moderately soluble in water and dilute acids[1][3]. It decomposes in large amounts of water[4][5].

Quantitative Solubility Data

The solubility of **Cerium(IV) sulfate tetrahydrate** is highly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

Solubility in Water

Cerium(IV) sulfate tetrahydrate exhibits retrograde solubility in water, meaning its solubility decreases as the temperature increases^{[6][7]}. The compound hydrolyzes in large amounts of water^[1].

Temperature (°C)	Solubility (g/100 mL)
0	21.4 ^[4]
20	9.84 ^[4]
50	3.8 ^[8]
60	3.87 ^[4]

Solubility in Sulfuric Acid

Cerium(IV) sulfate is soluble in dilute sulfuric acid^{[4][5][9]}. The presence of sulfuric acid can suppress hydrolysis, which occurs in neutral aqueous solutions^[1]. However, the solubility is influenced by the concentration of the acid and the temperature. Research indicates that the solubility of ceric sulfate generally decreases with increasing sulfuric acid concentration, which can be attributed to the common ion effect^[9]. Interestingly, the solubility of ceric sulfate shows a significant maximum at 40 °C in sulfuric acid solutions^[10].

Sulfuric Acid (H_2SO_4) Conc. (M)	Temperature (°C)	Solubility of $Ce(SO_4)_2$ (mol/L)
0.1	20	~0.25
1.0	20	~0.18
2.0	20	~0.15
4.0	20	~0.12
0.1	40	~0.35
1.0	40	~0.28
2.0	40	~0.22
4.0	40	~0.18
0.1	60	~0.22
1.0	60	~0.17
2.0	60	~0.14
4.0	60	~0.11

Note: The data in this table is approximated from graphical representations in the cited literature and should be used as a reference.

Solubility in Organic Solvents

Cerium(IV) sulfate tetrahydrate is generally poorly soluble in non-polar organic solvents.

Solvent	Solubility
Glacial Acetic Acid	Insoluble
Ethanol (96%)	Insoluble

Experimental Protocol for Solubility Determination

This section outlines a general experimental methodology for determining the solubility of **Cerium(IV) sulfate tetrahydrate** in a given solvent.

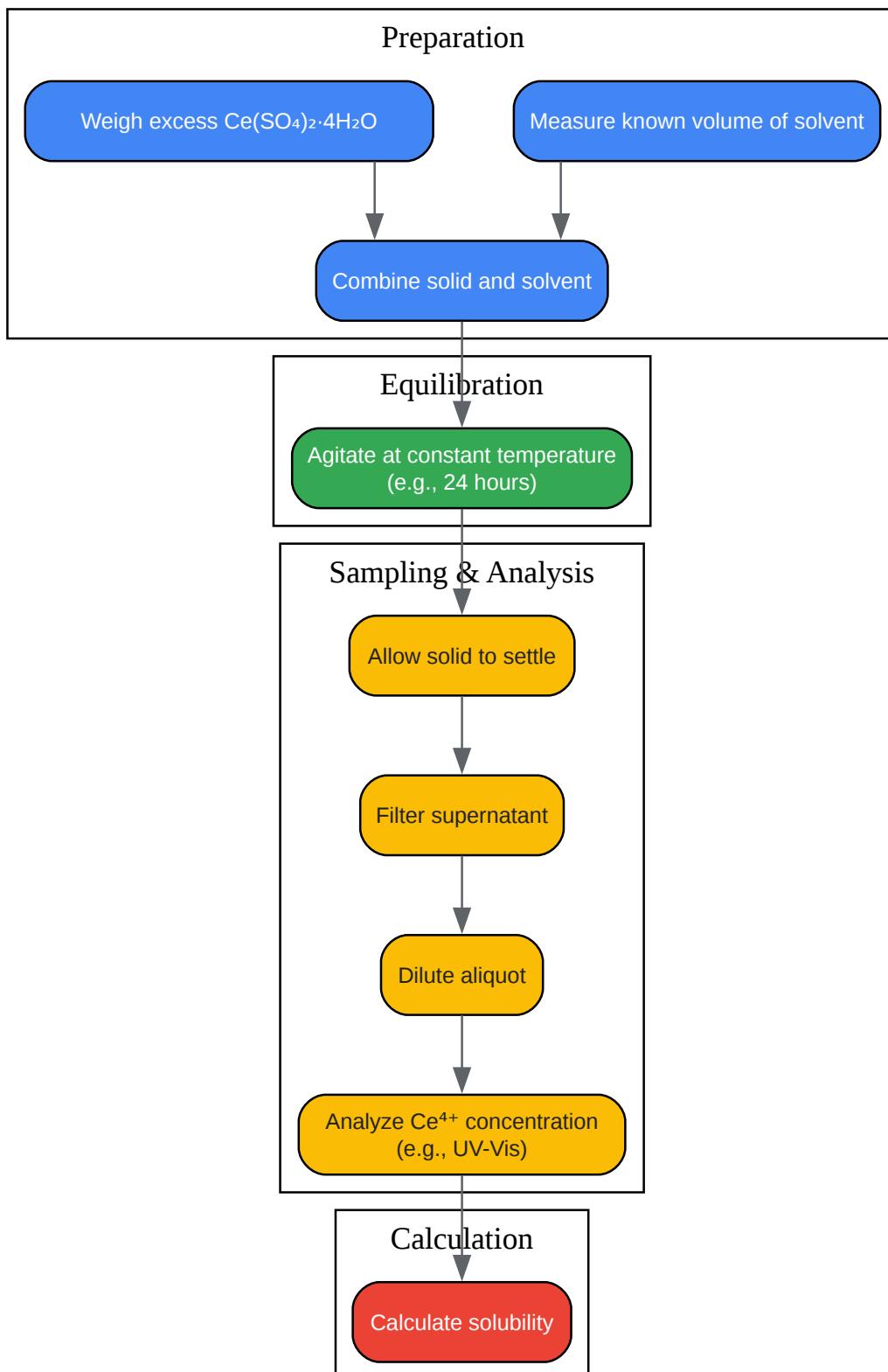
Principle

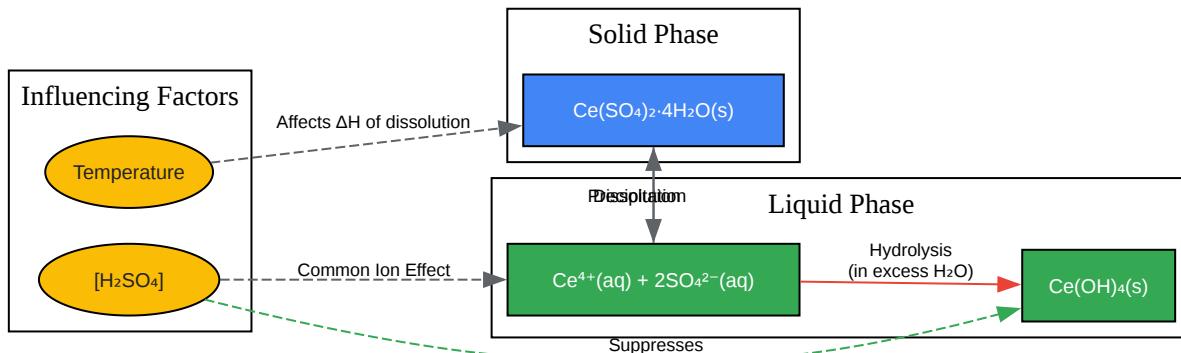
The solubility is determined by creating a saturated solution of **Cerium(IV) sulfate tetrahydrate** in the solvent of interest at a constant temperature. The concentration of the dissolved cerium is then measured in a filtered aliquot of the supernatant.

Materials and Equipment

- **Cerium(IV) sulfate tetrahydrate**
- Solvent of interest (e.g., deionized water, sulfuric acid solution)
- Thermostatic shaker bath or magnetic stirrer with a hot plate
- Calibrated thermometer
- Syringe filters (e.g., 0.22 µm)
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis Spectrophotometer or other suitable analytical instrument for cerium quantification.

Experimental Workflow





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